

# Introduction: Identifying a Key Building Block in Modern Medicinal Chemistry

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## Compound of Interest

Compound Name: 5-(Methylsulfonyl)-2-piperidin-1-ylaniline

CAS No.: 849035-90-1

Cat. No.: B1596909

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**5-(Methylsulfonyl)-2-piperidin-1-ylaniline**, identified by its CAS Number 849035-90-1, is a substituted aniline derivative of significant interest to the pharmaceutical and life sciences industries.<sup>[1]</sup> Its unique structural arrangement, featuring a methylsulfonyl group electron-withdrawing moiety and a piperidine ring, makes it a versatile chemical intermediate. This guide provides an in-depth analysis of its physicochemical properties, commercial availability, synthesis, and critical applications, offering a comprehensive resource for scientists engaged in drug discovery and development. The strategic placement of its functional groups allows for sequential chemical modifications, positioning it as a valuable scaffold for building complex molecular architectures targeting a range of biological pathways.

## Physicochemical Properties and Commercial Specifications

For any researcher, understanding the fundamental properties of a starting material is paramount for experimental design and reaction optimization. The quality and purity of **5-(Methylsulfonyl)-2-piperidin-1-ylaniline** from commercial suppliers directly impact the yield and success of subsequent synthetic steps.

Property	Value	Source
CAS Number	849035-90-1	[1]
Molecular Formula	C12H18N2O2S	[1]
Molecular Weight	254.35 g/mol	[1]
Melting Point	128-129°C	[1]
Appearance	Typically an off-white to yellow or brown solid	Varies by supplier
Purity	≥97% (Typical)	Varies by supplier
Solubility	Soluble in organic solvents like Dichloromethane, Methanol	Inferred from synthesis protocols

## Commercial Sourcing and Supplier Overview

**5-(Methylsulfonyl)-2-piperidin-1-ylaniline** is available through several specialized chemical suppliers that cater to the research and development sector. When selecting a supplier, researchers should consider not only the list price but also the available purity grades, lot-to-lot consistency, and the comprehensiveness of the supplied analytical documentation (e.g., Certificate of Analysis).

Supplier	Notes
Matrix Scientific	Lists the compound with key chemical data and offers custom synthesis services.[1]
BOC Sciences	A global supplier of chemical intermediates for pharmaceutical R&D.[2]
Alchem Pharmtech	Provides this and other related aniline derivatives.[3]
Sigma-Aldrich (Merck)	Offers a comprehensive safety data sheet, indicating its availability for research purposes.
Fisher Scientific	Provides safety and handling information pertinent to laboratory use.[4]

## Synthetic Pathway: A Plausible Retrosynthetic Analysis

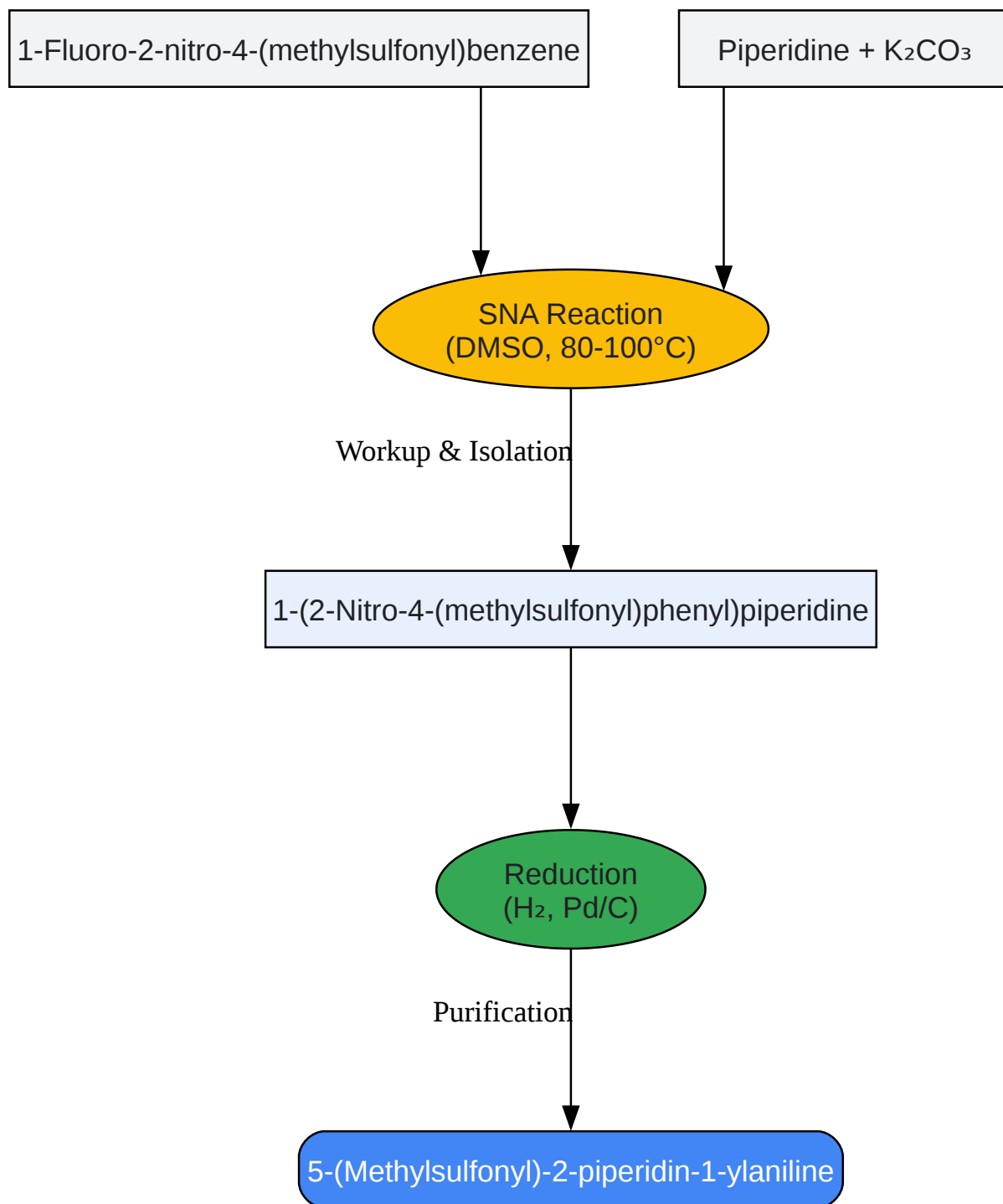
While specific proprietary synthesis methods may vary between suppliers, a common and logical approach to constructing **5-(Methylsulfonyl)-2-piperidin-1-ylaniline** involves a nucleophilic aromatic substitution (SNA) reaction. The process typically starts with a difluoro- or dichloro-substituted benzene ring activated by a nitro or sulfonyl group.

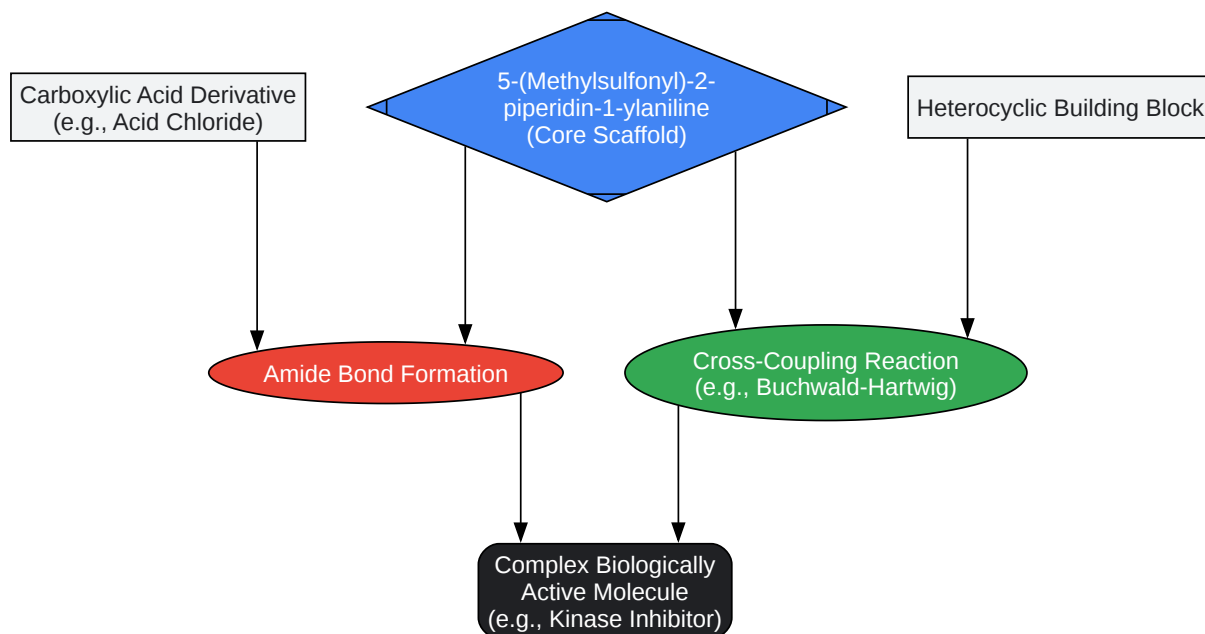
## Experimental Protocol: Nucleophilic Aromatic Substitution

- **Reaction Setup:** To a solution of 1-fluoro-2-nitro-4-(methylsulfonyl)benzene (1.0 eq) in a suitable polar aprotic solvent such as Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF), add piperidine (1.2 eq) and a non-nucleophilic base like potassium carbonate ( $K_2CO_3$ ) (2.0 eq).
- **Heating:** Heat the reaction mixture to 80-100°C and monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is typically complete within 4-8 hours. **Causality Note:** The elevated temperature is necessary to overcome the activation energy for the SNA reaction, and the base is crucial for scavenging the HF formed during the reaction.

- **Workup:** After cooling to room temperature, pour the reaction mixture into ice-water. This will precipitate the nitro-intermediate product. Filter the solid, wash with water, and dry under vacuum.
- **Reduction:** Dissolve the resulting 1-(2-nitro-4-(methylsulfonyl)phenyl)piperidine intermediate in a solvent like ethanol or ethyl acetate. Add a reducing agent such as palladium on carbon (Pd/C) (5-10 mol%) and subject the mixture to a hydrogen atmosphere (using a balloon or a Parr hydrogenator) until the reaction is complete. **Trustworthiness Note:** This reduction is a standard, high-yielding method for converting an aromatic nitro group to an amine with minimal side products.
- **Purification:** Filter the reaction mixture through a pad of Celite to remove the palladium catalyst. Concentrate the filtrate under reduced pressure. The resulting crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield the final product, **5-(Methylsulfonyl)-2-piperidin-1-ylaniline**.

## Synthesis Workflow Diagram





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## Sources

- 1. [849035-90-1 Cas No. | 5-\(Methylsulfonyl\)-2-piperidin-1-ylaniline | Matrix Scientific \[matrixscientific.com\]](#)
- 2. [bocsci.com \[bocsci.com\]](#)
- 3. [alchempharmtech.com \[alchempharmtech.com\]](#)
- 4. [fishersci.ca \[fishersci.ca\]](#)

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